

# Chemical structure and properties of PF-04279405

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## Compound of Interest

Compound Name: PF-04279405

Cat. No.: B1679680

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## In-Depth Technical Guide: PF-04279405

For Researchers, Scientists, and Drug Development Professionals

### Introduction

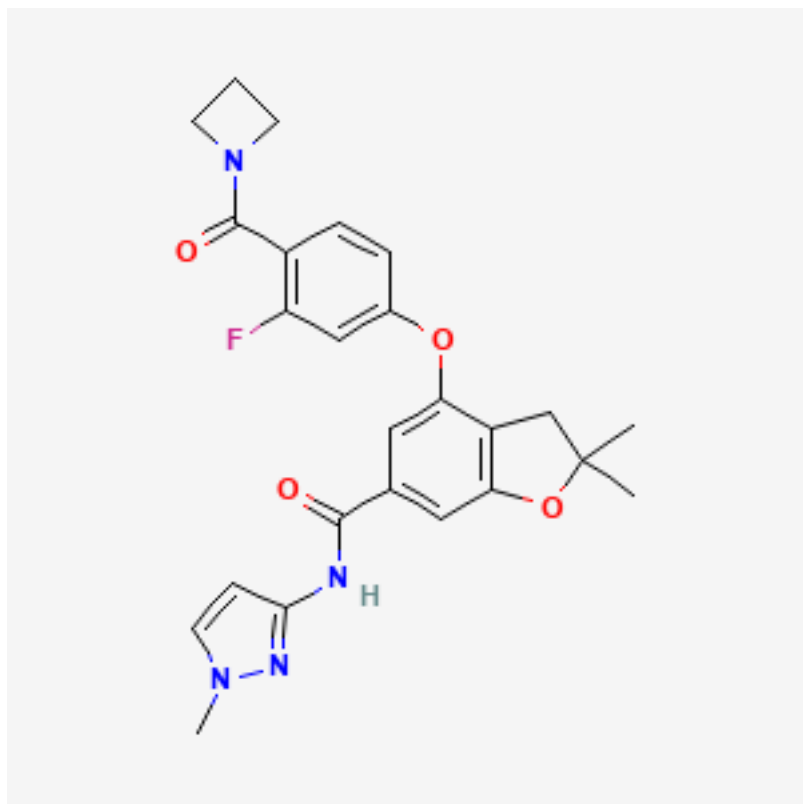
**PF-04279405** is a potent, small-molecule glucokinase activator (GKA) that has been investigated as a potential therapeutic agent for the management of type 2 diabetes mellitus. Glucokinase (GK), also known as hexokinase IV, plays a pivotal role in glucose homeostasis by acting as a glucose sensor in pancreatic  $\beta$ -cells and hepatocytes. By allosterically activating glucokinase, **PF-04279405** enhances glucose-stimulated insulin secretion from pancreatic  $\beta$ -cells and increases hepatic glucose uptake and glycogen synthesis, thereby contributing to the lowering of blood glucose levels. This document provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental protocols for **PF-04279405**.

### Chemical Structure and Identifiers

The chemical identity of **PF-04279405** is defined by its unique structure and various chemical identifiers.

Identifier	Value
IUPAC Name	4-[4-(azetidine-1-carbonyl)-3-fluorophenoxy]-2,2-dimethyl-N-(1-methyl-1H-pyrazol-3-yl)-2,3-dihydro-1-benzofuran-6-carboxamide
CAS Number	955881-01-3[1]
PubChem CID	24768019
Molecular Formula	C <sub>25</sub> H <sub>25</sub> FN <sub>4</sub> O <sub>4</sub> [1]
SMILES	<chem>CC1(C)Oc2cc(ccc2C1)C(=O)Nc1cc(nn1C)c1ccc(c(F)c1)C(=O)N1CCC1</chem>

Chemical Structure:



Caption: 2D chemical structure of **PF-04279405**.

## Physicochemical Properties

The physicochemical properties of **PF-04279405** are crucial for its pharmacokinetic and pharmacodynamic profiles.

Property	Value
Molecular Weight	464.49 g/mol [1]
XLogP3	3.2
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	5
Topological Polar Surface Area (tPSA)	85.7 Å <sup>2</sup>
Formal Charge	0
Complexity	693

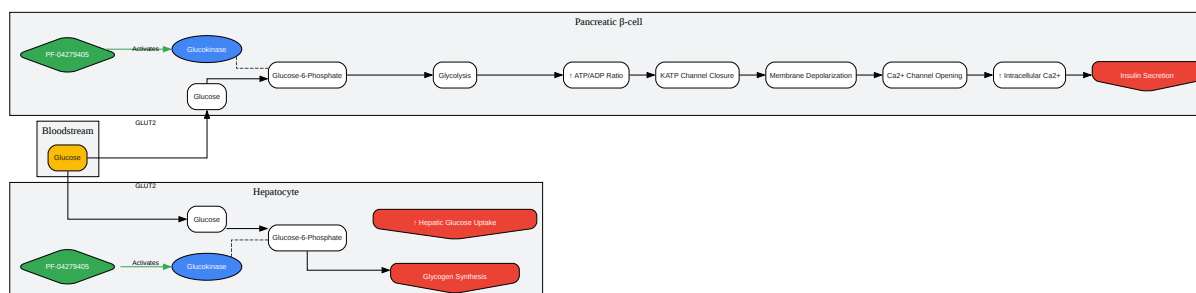
## Mechanism of Action and Signaling Pathway

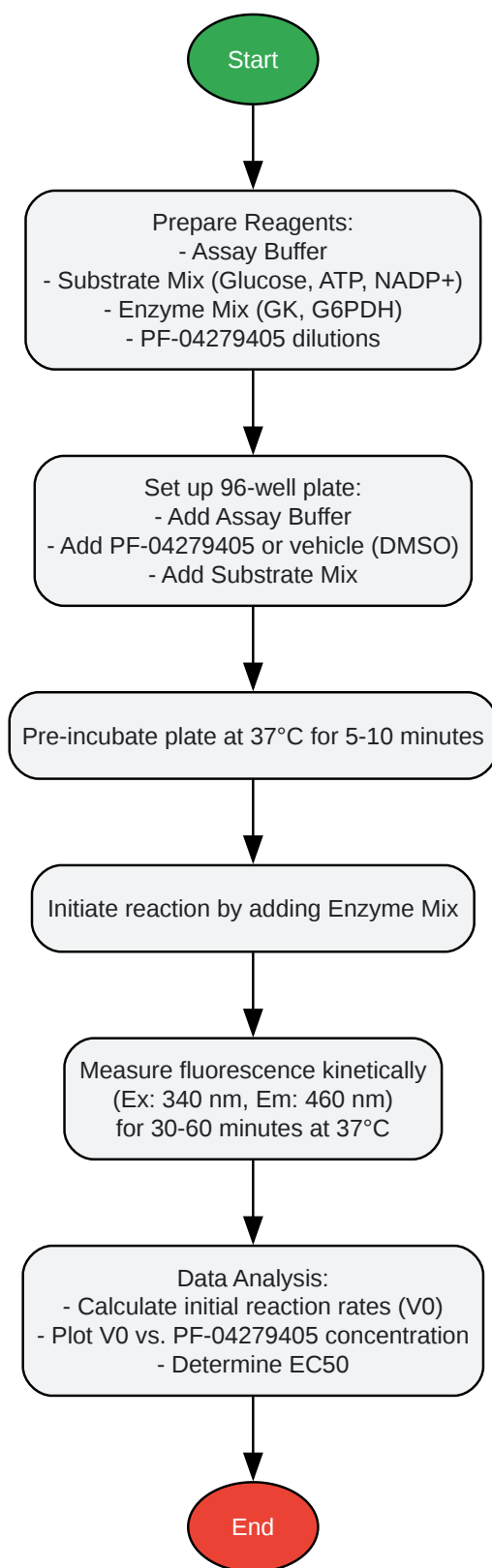
**PF-04279405** functions as a glucokinase activator. Glucokinase is a key enzyme in the glucose metabolic pathway, catalyzing the phosphorylation of glucose to glucose-6-phosphate. This is the rate-limiting step for glucose metabolism in pancreatic  $\beta$ -cells and hepatocytes.

In pancreatic  $\beta$ -cells, the activation of glucokinase by **PF-04279405** leads to an increased rate of glycolysis. This, in turn, elevates the intracellular ATP/ADP ratio, causing the closure of ATP-sensitive potassium (KATP) channels. The resulting depolarization of the cell membrane opens voltage-gated calcium channels, leading to an influx of  $\text{Ca}^{2+}$  ions. The rise in intracellular  $\text{Ca}^{2+}$  triggers the exocytosis of insulin-containing granules, thereby enhancing glucose-stimulated insulin secretion.

In hepatocytes, the activation of glucokinase by **PF-04279405** promotes the conversion of glucose to glucose-6-phosphate. This enhances both hepatic glucose uptake from the bloodstream and the subsequent conversion of glucose-6-phosphate into glycogen for storage.

The signaling pathway illustrating the mechanism of action of **PF-04279405** is depicted below:





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## References

- 1. PF-04279405 | glucokinase activator | CAS# 955881-01-3 | 美国InvivoChem [invivochem.cn]
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